

Technical Support Center: Mitigating Noise in JPL's Atmospheric Science Data

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Compound of Interest

Compound Name: **JPL**

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in mitigating noise in atmospheric science data from the Jet Propulsion Laboratory (**JPL**).

Troubleshooting Guides

Issue 1: Anomalous Brightness Temperatures in Microwave Sounding Data (e.g., SMAP)

Symptom: You observe unexpectedly high or fluctuating brightness temperatures in specific geographic locations that are inconsistent with geophysical expectations. This is often indicative of Radio Frequency Interference (RFI).

Troubleshooting Steps:

- **Inspect Data Quality Flags:** The first step is to examine the quality flags provided with the data product. For instance, the Soil Moisture Active Passive (SMAP) mission provides RFI flags that indicate the percentage of samples contaminated by RFI within a footprint.[\[1\]](#)
 - **Action:** Filter the data by excluding footprints with a high RFI percentage. The SMAP algorithm flags RFI based on several criteria, including time-domain and cross-frequency detection.[\[1\]](#) A high flag value suggests that the data in that pixel is likely contaminated and should be treated with caution or removed from the analysis. The false alarm level for SMAP's RFI flagging is approximately 5%.[\[1\]](#)

- Visualize the Data: Create spatial maps of the brightness temperature data. RFI sources are often localized and persistent, appearing as "hot spots" in the data.[2]
 - Action: If you identify persistent hot spots that are not masked by the standard RFI flags, you may need to implement a custom spatial filter to remove these anomalous data points.
- Apply RFI Filtering Algorithms: If you are working with Level 1 data or suspect residual RFI in higher-level products, you may need to apply an RFI filtering algorithm. The SMAP mission itself uses a sophisticated suite of algorithms that operate in the time, frequency, and statistical domains.[3][4]
 - Action: While implementing a full RFI mitigation suite is complex, a common starting point is a threshold-based approach on the spectral data (spectrogram). RFI often manifests as narrow-band signals with high power. By analyzing the spectrogram of the raw data, these signals can be identified and masked.

Experimental Protocol: Spectrogram-Based RFI Flagging (Conceptual)

- Data Acquisition: Obtain Level 1A or Level 1B data for the instrument of interest (e.g., SMAP). This will contain the raw counts or spectrograms before significant processing.
- Spectrogram Generation: For each footprint, generate a time-frequency spectrogram. The SMAP radiometer, for example, produces data over 16 sub-bands.[5]
- Thresholding:
 - Time Domain: For each frequency sub-band, calculate the mean and standard deviation of the power over time. Flag any time samples where the power exceeds a defined threshold (e.g., 3 standard deviations above the mean) as potential RFI.
 - Frequency Domain: For each time sample, calculate the mean and standard deviation of the power across the frequency sub-bands. Flag any frequency channels with power exceeding a defined threshold as potential RFI.
- Kurtosis Check: Calculate the kurtosis of the signal in each sub-band. A Gaussian (noise-like) signal has a kurtosis of 3. Signals with significantly higher kurtosis are likely contaminated by RFI. Flag sub-bands with high kurtosis.

- Flag Aggregation: Combine the flags from the time, frequency, and kurtosis checks. If a significant portion of the spectrogram for a given footprint is flagged, the entire footprint should be marked as having low quality.
- Data Masking: Exclude the flagged data from further analysis.

Issue 2: Inaccurate Surface Reflectance or Atmospheric Constituent Retrievals in Hyperspectral Data (e.g., AIRS)

Symptom: Your retrieved surface reflectance spectra from instruments like the Atmospheric Infrared Sounder (AIRS) show unrealistic features, or the retrieved atmospheric gas concentrations are physically implausible. This often points to issues with the atmospheric correction process.

Troubleshooting Steps:

- Check Data Quality Flags: Similar to microwave data, hyperspectral data products from **JPL** come with quality flags. For AIRS and the Community Long-term Infrared Microwave Combined Atmospheric Processing System (CLIMCAPS), these flags provide information on the success of the retrieval algorithm and potential issues like cloud contamination.[\[6\]](#)
 - Action: Filter the data based on the recommended quality flag values. For many applications, only the highest quality data should be used.
- Evaluate Cloud Contamination: Clouds are a significant source of error in infrared and visible remote sensing. The retrieval algorithms attempt to identify and either remove or account for clouds, but residual contamination can remain.
 - Action: Examine the cloud mask or cloud-cleared radiance products that are often provided alongside the geophysical retrievals. If your region of interest is heavily cloud-contaminated, the retrievals in that area are likely to be unreliable.
- Assess the Appropriateness of the Atmospheric Correction Model: Different atmospheric correction models make different assumptions about the state of the atmosphere (e.g., aerosol type, water vapor content). If the assumed atmospheric state in the model does not match the actual conditions, the correction will be inaccurate.

- Action: Review the Algorithm Theoretical Basis Document (ATBD) for the data product to understand the assumptions made by the atmospheric correction algorithm.[7][8] If you have access to ground-based measurements (e.g., from AERONET), you can compare the assumed aerosol optical depth with the measured values to assess the model's accuracy.

Experimental Protocol: Conceptual Workflow for Atmospheric Correction Validation

- Identify a Validation Site: Choose a location where you have access to ground-truth data, such as an AERONET station for aerosol measurements or a site with a well-characterized surface (e.g., a desert playa for surface reflectance).
- Acquire Satellite Data: Obtain the Level 1B (calibrated radiances) and Level 2 (atmospherically corrected) data for the instrument of interest over your validation site.
- Run an Independent Atmospheric Correction Model: Use a radiative transfer model (e.g., MODTRAN, 6S) to perform your own atmospheric correction on the Level 1B data. Input the ground-truth atmospheric parameters into the model.
- Compare Results:
 - Compare the surface reflectance from your custom correction with the surface reflectance from the standard Level 2 product and the ground-truth reflectance.
 - Compare the retrieved atmospheric parameters (e.g., water vapor, aerosol optical depth) from the standard Level 2 product with the ground-truth measurements.
- Analyze Discrepancies: If there are significant differences, investigate the potential causes. This could include incorrect assumptions in the standard processing algorithm about aerosol type, elevation, or other atmospheric parameters.

Frequently Asked Questions (FAQs)

Q1: What are the primary sources of noise in **JPL**'s atmospheric science data?

A1: The primary sources of noise can be broadly categorized as:

- Instrumental Noise: This includes thermal noise within the detector and electronics, which sets a fundamental limit on the precision of the measurements. This is often characterized by the Noise Equivalent Differential Temperature (NEDT) or Noise Equivalent Differential Radiance (NEDN).[9]
- Environmental Noise:
 - Atmospheric Effects: The atmosphere itself introduces significant "noise" in the form of absorption and scattering by gases, aerosols, and clouds. This is why atmospheric correction is a critical step in data processing.
 - Radio Frequency Interference (RFI): This is a major issue for passive microwave instruments operating in protected frequency bands, such as SMAP. Man-made signals from communication systems, radar, and other sources can contaminate the weak natural thermal emission from the Earth.[7][10][11]
- Processing Artifacts: The algorithms used to process the raw data can sometimes introduce artifacts. This can happen, for example, if the assumptions made by an algorithm (e.g., about the surface type or atmospheric state) are incorrect.

Q2: How do I interpret the quality flags in AIRS and CLIMCAPS data?

A2: The quality flags are essential for understanding the reliability of the retrieved geophysical parameters. A general guide is as follows:

- Highest Quality (e.g., Flag = 0 or 1): The retrieval algorithm converged successfully, and the results passed all internal quality checks. This data is generally considered reliable for scientific analysis.
- Degraded Quality (e.g., Flag = 2): The retrieval was successful, but some parameters may be less reliable. This could be due to factors like partial cloud cover or other challenging atmospheric conditions. The data should be used with caution.
- Bad Quality (e.g., Flag = 3 or 4): The retrieval algorithm failed to converge, or the results failed critical quality checks. This data is generally not recommended for use.[10]

It is crucial to consult the user guide and ATBD for the specific data product you are using, as the meaning of the flags can vary between different products and versions.[\[12\]](#)

Q3: What is the difference between Level 1, Level 2, and Level 3 data products?

A3: These levels represent different stages of data processing:

- Level 1A: Raw instrument data, time-referenced and annotated with ancillary information, but not calibrated.
- Level 1B: Calibrated and geolocated radiances. This is the fundamental data product from which geophysical parameters are derived.
- Level 2: Derived geophysical variables at the same location and resolution as the Level 1 source data (e.g., temperature profiles, soil moisture).[\[13\]](#)
- Level 3: Geophysical variables mapped onto a uniform space-time grid, often averaged over time.

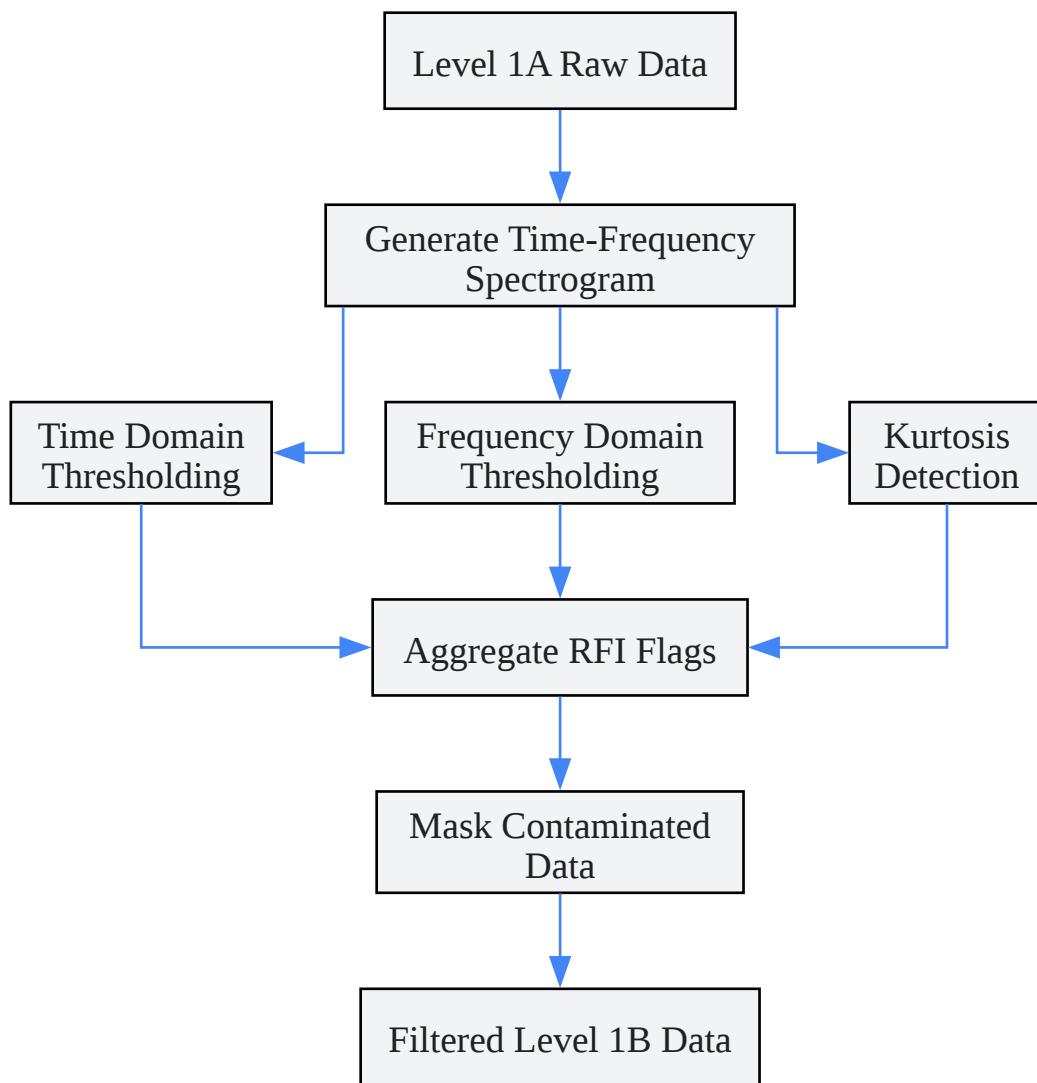
Q4: Can I completely remove the effects of atmospheric water vapor from my data?

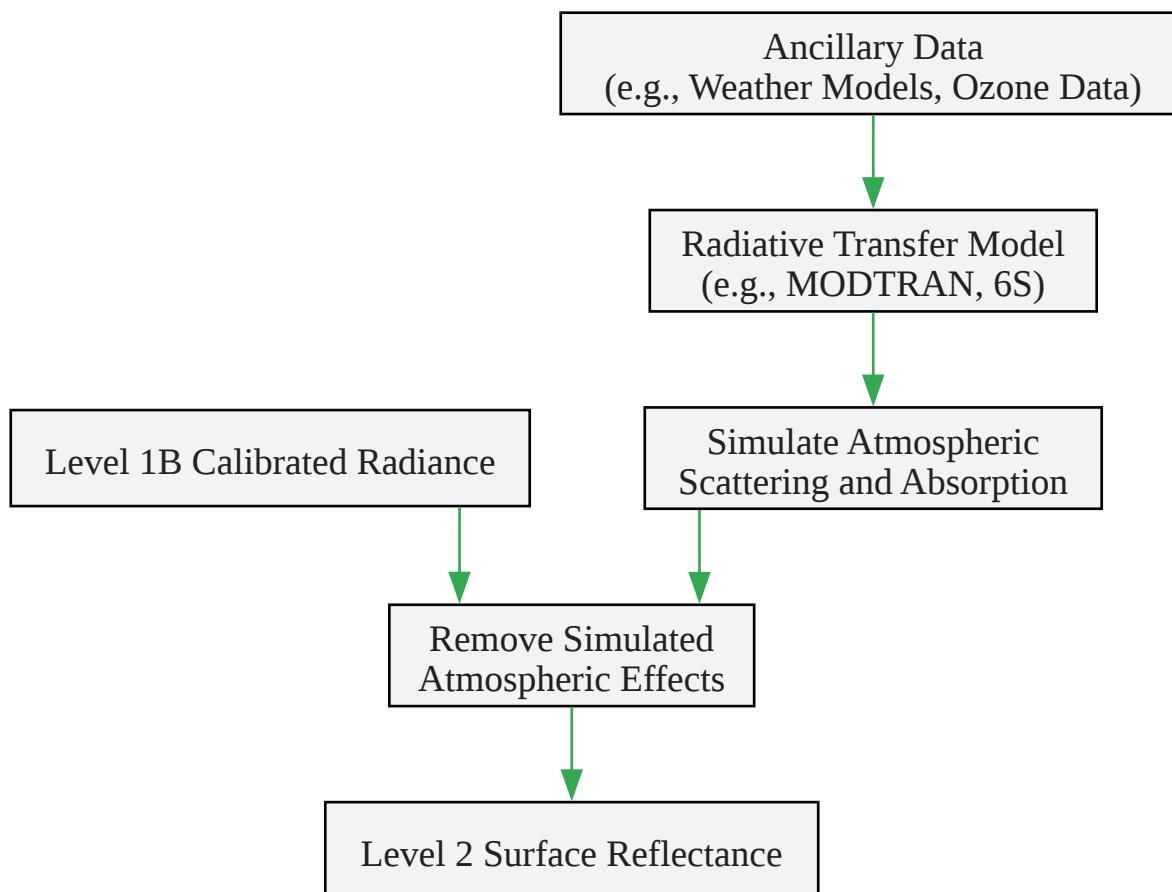
A4: While atmospheric correction algorithms are designed to remove the effects of water vapor and other atmospheric constituents, the correction is never perfect. Residual errors will always remain. The accuracy of the water vapor correction depends on the accuracy of the water vapor profile used in the radiative transfer model. For this reason, it is important to use data with the highest quality flags and to be aware of the potential for residual atmospheric contamination, especially in very humid or cloudy regions.

Data Presentation

Parameter	Typical Values/Characteristics	Data Source Example
AIRS Noise Equivalent Differential Temperature (NEDT)	0.14 K at 4.2 μm , 0.20 K from 3.7 to 13.6 μm , 0.35 K from 13.6 to 15.4 μm	AIRS Level 1B
SMAP RFI Flag Percentage	Varies significantly by region. Can be >50% in areas with strong RFI sources. False alarm rate is ~5%.	SMAP Level 1B
Impact of RFI on Brightness Temperature	Can range from <1 K to >50 K, leading to significant errors in retrieved soil moisture if not mitigated.	SMAP Level 1C
Atmospheric Correction Model Performance (RMSE)	Can vary from a few percent to over 10% depending on the model, wavelength, and atmospheric conditions.	Hyperspectral Imagery (e.g., AVIRIS, Hyperion)

Mandatory Visualization





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